

Application Notes and Protocols: Chromium Formate in Materials Science

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Compound of Interest

Compound Name: Chromous formate

Cat. No.: B1628623

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Introduction

Chromium formates are compounds that have garnered interest in various fields of materials science due to their role as precursors and catalysts. While information on the applications of **chromous formate** (Chromium(II) formate) in materials science is limited in publicly accessible literature, the more stable chromic formate (Chromium(III) formate) is more widely referenced. [1][2][3][4] This document focuses on the applications of chromium(III) formate, providing detailed protocols and data relevant to its use in the synthesis of advanced materials. The methodologies described herein are based on established synthesis techniques for chromium-based nanomaterials, with chromium(III) formate presented as a viable precursor. [5][6][7]

These notes are intended for researchers and professionals in materials science and drug development, offering a foundational understanding and practical guidance for the utilization of chromium formate in the laboratory.

Application: Precursor for the Synthesis of Chromium Oxide Nanoparticles

Chromium(III) formate serves as an effective precursor for the synthesis of chromium oxide (Cr_2O_3) nanoparticles. [5][6][8] These nanoparticles are of significant interest due to their catalytic, magnetic, and optical properties. The formate anions can be thermally decomposed, yielding reactive chromium species that subsequently oxidize to form the desired chromium oxide nanoparticles.

Quantitative Data Summary

The following tables summarize the typical properties of the chromium formate precursor and the resulting chromium oxide nanoparticles synthesized via a precipitation method.

Table 1: Properties of Chromium(III) Formate Precursor

Property	Value	Reference
Molecular Formula	$\text{Cr}(\text{HCOO})_3$	[2]
Molecular Weight	187.14 g/mol	[2]
Appearance	Green powder	[2]
Water Solubility	1000 g/L at 20°C	[4]

Table 2: Typical Properties of Chromium Oxide (Cr_2O_3) Nanoparticles

Property	Value	Reference
Crystal Structure	Rhombohedral	[7]
Crystallite Size	~16 nm	[7]
Morphology	Quasi-spherical	[7]
Band Gap	2.9 eV	[7]
Specific Surface Area	16.6 m ² /g	[7]

Experimental Protocol: Synthesis of Cr_2O_3 Nanoparticles via Precipitation

This protocol details the synthesis of chromium oxide nanoparticles using chromium(III) formate as the precursor.

Materials:

- Chromium(III) formate ($\text{Cr}(\text{HCOO})_3$)

- Ammonium hydroxide (NH_4OH , 25% solution)
- Deionized water
- Ethanol
- Beakers
- Magnetic stirrer with hotplate
- Centrifuge
- Drying oven
- Furnace

Procedure:

- **Precursor Solution Preparation:** Dissolve 1.87 g of chromium(III) formate in 100 mL of deionized water in a 250 mL beaker. Stir the solution at room temperature until the solid is completely dissolved.
- **Precipitation:** While stirring vigorously, add ammonium hydroxide solution dropwise to the chromium formate solution. Continue adding the precipitating agent until the pH of the solution reaches 10. A greenish precipitate of chromium hydroxide will form.
- **Aging:** Age the suspension at 60°C for 2 hours with continuous stirring to ensure complete precipitation and uniform particle size.
- **Washing:** Allow the precipitate to settle, then decant the supernatant. Wash the precipitate three times with deionized water and twice with ethanol to remove any unreacted precursors and byproducts. Centrifuge the suspension at 4000 rpm for 10 minutes between each wash.
- **Drying:** After the final wash, dry the precipitate in an oven at 80°C for 12 hours to obtain a fine powder of chromium hydroxide.
- **Calcination:** Calcine the dried powder in a furnace at 500°C for 3 hours in air. The heating rate should be maintained at 5°C/min. This step converts the chromium hydroxide to

chromium oxide (Cr_2O_3).

- Characterization: The final product, Cr_2O_3 nanoparticles, can be characterized using techniques such as X-ray Diffraction (XRD), Scanning Electron Microscopy (SEM), and UV-Vis Spectroscopy.

Visualization of Experimental Workflow

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